

Oleyl Alcohol: A Versatile Precursor in Modern Organic Synthesis

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Compound of Interest

Compound Name: Oleyl Alcohol

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Abstract

Oleyl alcohol, a C18 unsaturated fatty alcohol, stands as a pivotal precursor in a multitude of organic synthetic applications, ranging from the production of surfactants and lubricants to its increasing role in advanced drug delivery systems. Its unique molecular structure, featuring a long hydrophobic alkyl chain, a cis-double bond, and a reactive primary hydroxyl group, provides a versatile platform for a wide array of chemical transformations. This guide provides an in-depth exploration of **oleyl alcohol**'s utility as a synthetic building block. We will delve into the core reactions involving its hydroxyl and alkene functionalities, explain the mechanistic rationale behind experimental choices, and provide field-proven protocols for key transformations. The objective is to equip researchers and drug development professionals with the technical knowledge to effectively leverage **oleyl alcohol** in their synthetic endeavors.

Foundational Chemistry of Oleyl Alcohol

Oleyl alcohol, formally (Z)-octadec-9-en-1-ol, is derived from the reduction of oleic acid or its esters, which are abundant in natural sources like olive oil, beef fat, and fish oils.[1] Its amphiphilic nature, with a polar hydroxyl head and a nonpolar hydrocarbon tail, dictates its physical properties and its function as an emollient, emulsifier, and non-ionic surfactant.[2] Understanding these foundational properties is crucial for its application in synthesis, particularly in designing reaction conditions and purification strategies.

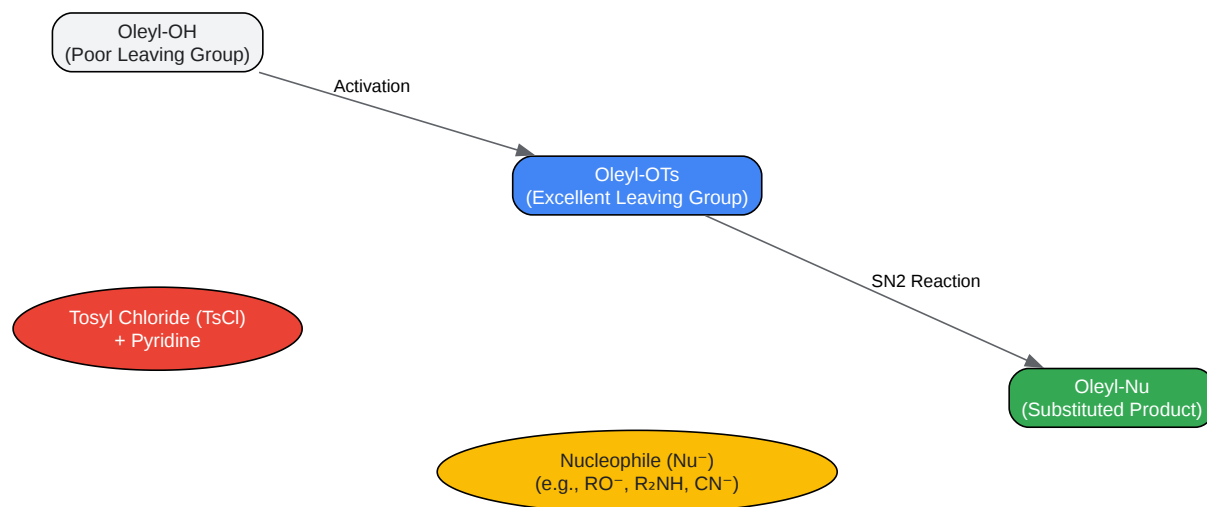
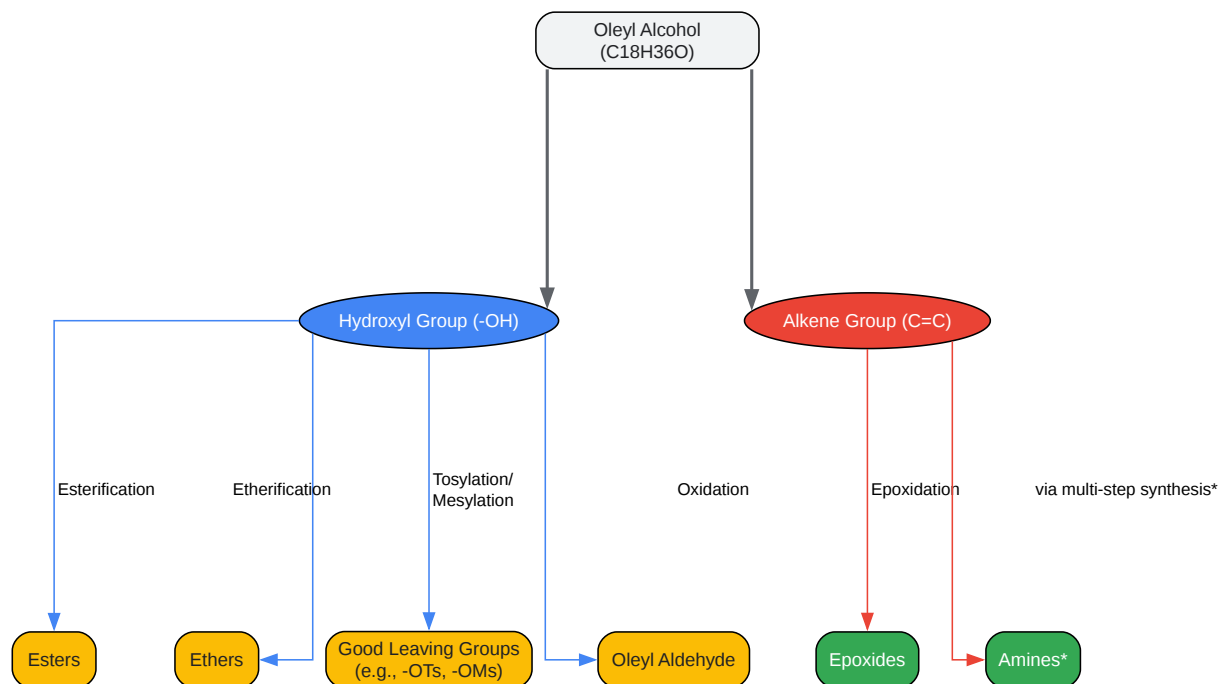
Physicochemical Properties

The physical and chemical characteristics of **oleyl alcohol** are summarized below. Its liquid state at room temperature, solubility in organic solvents, and high boiling point are key considerations for its use as a reactant or solvent in high-temperature syntheses.[\[2\]](#)[\[3\]](#)

Property	Value	Source
Chemical Formula	C ₁₈ H ₃₆ O	[2]
Molecular Weight	268.48 g/mol	[2]
Appearance	Colorless to pale yellow oily liquid	[1] [2] [3]
Melting Point	0-19 °C	[2] [3]
Boiling Point	207 °C @ 13 mmHg	[3]
Density	~0.849 g/mL at 25 °C	[2] [3]
Solubility	Insoluble in water; Soluble in ethanol, ether	[2] [3]
Refractive Index (n ²⁰ /D)	~1.460	[3]

Core Reactivity: A Dual Functional Handle

The synthetic versatility of **oleyl alcohol** stems from two primary reactive sites: the terminal hydroxyl (-OH) group and the internal carbon-carbon double bond (C=C). This dual functionality allows for a wide range of selective transformations.



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